

Technical Guide: 2-Methoxy-5-methylbenzenesulfonamide (CAS 82020-49-3)

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Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzenesulfonamide

Cat. No.: B186859

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Disclaimer: This document provides a summary of available information on "**2-Methoxy-5-methylbenzenesulfonamide**." A comprehensive Material Safety Data Sheet (MSDS) with detailed toxicological data for this specific compound (CAS 82020-49-3) is not readily available in public databases. The information presented herein is aggregated from data on structurally similar sulfonamide compounds and should be used as a preliminary guide only. Researchers and drug development professionals must exercise extreme caution and conduct their own risk assessments before handling this chemical.

Executive Summary

2-Methoxy-5-methylbenzenesulfonamide is a sulfonamide derivative. While specific data on its safety, handling, and biological activity are limited, general principles for handling aromatic sulfonamides should be strictly followed. This guide provides an overview of what can be inferred from related compounds, emphasizing the need for caution due to the lack of specific data.

Safety and Handling

Due to the absence of a specific MSDS for **2-Methoxy-5-methylbenzenesulfonamide**, the following precautions are based on general knowledge of sulfonamide compounds and data from related molecules.

Hazard Identification

Benzenesulfonamide derivatives can vary in their hazard profiles. Some related compounds are known to cause skin and eye irritation.[1][2][3] Inhalation of dust may cause respiratory tract irritation.[3] The toxicological properties of **2-Methoxy-5-methylbenzenesulfonamide** have not been thoroughly investigated.

General Hazard Statements for Related Sulfonamides:

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[3]

Recommended Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are essential.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat, long sleeves, and closed-toe shoes are required. Ensure exposed skin is covered.
- Respiratory Protection: If handling fine powders or there is a risk of aerosolization, a NIOSH-approved respirator with a particulate filter is recommended.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure. Avoid generating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Physicochemical Data

Specific experimental data for **2-Methoxy-5-methylbenzenesulfonamide** is not available. The following table contains computed data for related compounds.

Property	2-Methoxy-5-(2-oxopropyl)benzene sulfonamide	N-Methylbenzenesulfonamide	5-Amino-2-methylbenzenesulfonamide
Molecular Formula	C10H13NO4S	C7H9NO2S	C7H10N2O2S
Molecular Weight	243.28 g/mol [4]	171.22 g/mol	186.24 g/mol
Appearance	Data Not Available	Solid	Solid
Melting Point	Data Not Available	78-80 °C	168-171 °C

First Aid Measures

The following first aid measures are general recommendations for sulfonamide compounds and should be adapted based on the specific exposure situation.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Biological Activity and Experimental Use

There is currently no available information in scientific literature or public databases regarding the biological activity, signaling pathways, or specific experimental uses of **2-Methoxy-5-methylbenzenesulfonamide**. The broader class of sulfonamides is known to have a wide range of biological activities, including antimicrobial and anticancer effects.[5] However, it is not possible to extrapolate these general activities to this specific, uncharacterized compound.

Experimental Protocols

No published experimental protocols specifically utilizing **2-Methoxy-5-methylbenzenesulfonamide** have been identified.

Visualizations

Due to the lack of information on signaling pathways or experimental workflows for **2-Methoxy-5-methylbenzenesulfonamide**, no diagrams can be generated.

Conclusion

The information available for **2-Methoxy-5-methylbenzenesulfonamide** (CAS 82020-49-3) is extremely limited. Researchers and drug development professionals are strongly advised to treat this compound as a substance of unknown toxicity and to implement the highest safety standards during handling and disposal. Further research is required to characterize its physicochemical properties, toxicological profile, and biological activity before it can be safely utilized in a research or development setting.

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